

Personal protective equipment for handling GSK-340

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Compound of Interest

Compound Name: GSK-340

Cat. No.: B15569279

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Essential Safety and Handling Guide for GSK343

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of GSK343, a potent and selective EZH2 inhibitor. The following information is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound in a laboratory setting.

Compound Identification and Properties

Property	Value	Source
Chemical Name	N-[(1,2-Dihydro-6-methyl-2-oxo-4-propyl-3-pyridinyl)methyl]-1-(1-methylethyl)-6-[2-(4-methyl-1-piperazinyl)-4-pyridinyl]-1H-indazole-4-carboxamide	Tocris Bioscience
CAS Number	1346704-33-3	Cayman Chemical[1], Tocris Bioscience[2], MedChemExpress[3]
Molecular Formula	C ₃₁ H ₃₉ N ₇ O ₂	Cayman Chemical[1], Tocris Bioscience[2]
Molecular Weight	541.7 g/mol	Cayman Chemical[1], Cell Signaling Technology[4]
Purity	≥98% (HPLC)	Tocris Bioscience[2]
Appearance	White to beige to brown powder	Sigma-Aldrich

Hazard Identification and Safety Precautions

GSK343 is classified as harmful if swallowed. It is essential to handle this compound with care and adhere to the following safety precautions.

GHS Hazard Classification:

Classification	Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed

Personal Protective Equipment (PPE):

Equipment	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from splashes or dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)	Prevents skin contact.
Body Protection	Laboratory coat	Protects skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary for handling large quantities or if dust is generated.	Minimizes inhalation of the compound.

Handling and Storage

Operational Plan for Safe Handling:

- **Engineering Controls:** Handle GSK343 in a well-ventilated laboratory, preferably in a chemical fume hood, to minimize inhalation exposure.
- **Personal Hygiene:** Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.
- **Powder Handling:** When working with the solid form, avoid generating dust. Use appropriate tools for weighing and transferring the compound.

Storage Conditions:

Form	Storage Temperature	Stability
Solid (Lyophilized)	-20°C, desiccated	Stable for at least 3 years. [5]
In Solution (DMSO)	-80°C	Up to 1 year. [5]
-20°C	Up to 1 month. [5]	

To prevent loss of potency, aliquot solutions to avoid multiple freeze-thaw cycles.^[4]

Emergency Procedures

First-Aid Measures:

Exposure Route	Procedure
Ingestion	If swallowed, rinse mouth with water. Call a physician or poison control center immediately.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.

Disposal Plan

Dispose of unused GSK343 and contaminated waste in accordance with local, state, and federal regulations. It is recommended to consult with your institution's environmental health and safety (EHS) department for specific guidelines.

General Disposal Guidelines:

- **Unused Compound:** Dispose of as chemical waste. Do not discard into the environment.
- **Contaminated Materials:** Items such as gloves, pipette tips, and empty vials that have come into contact with GSK343 should be collected in a designated hazardous waste container.

Experimental Protocols

Preparation of Stock Solutions:

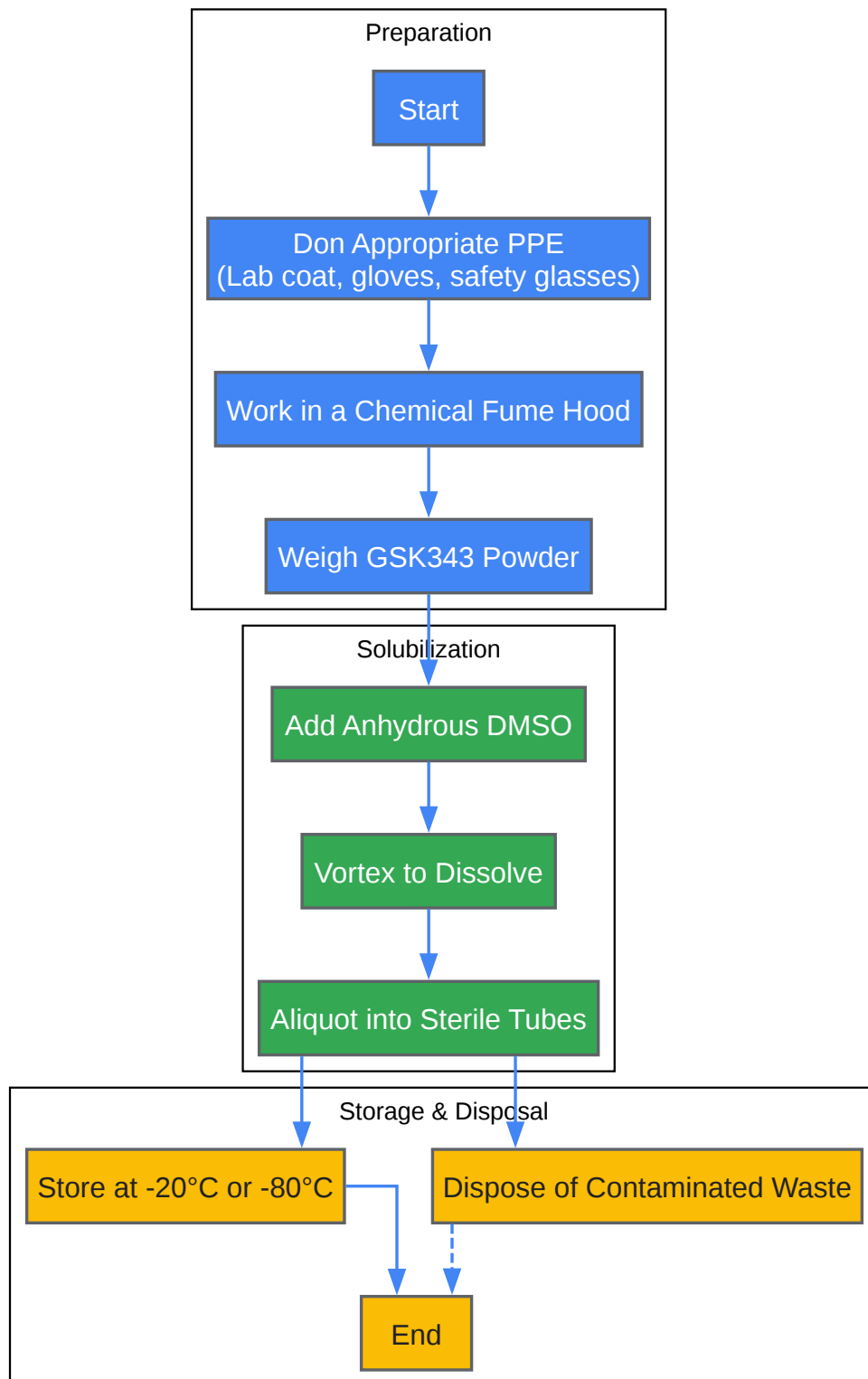
GSK343 is soluble in DMSO.[2] The following protocol is for preparing a stock solution.

- Materials: GSK343 powder, anhydrous DMSO, sterile microcentrifuge tubes.
- Procedure:
 - Allow the GSK343 vial to equilibrate to room temperature before opening.
 - To prepare a 10 mM stock solution, for example, add the appropriate volume of DMSO to the vial containing the GSK343 powder.
 - Vortex briefly to ensure the compound is fully dissolved.
 - Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C as recommended.

Visualized Workflows

The following diagrams illustrate the standard workflow for handling GSK343 and the procedural steps for emergency spill response.

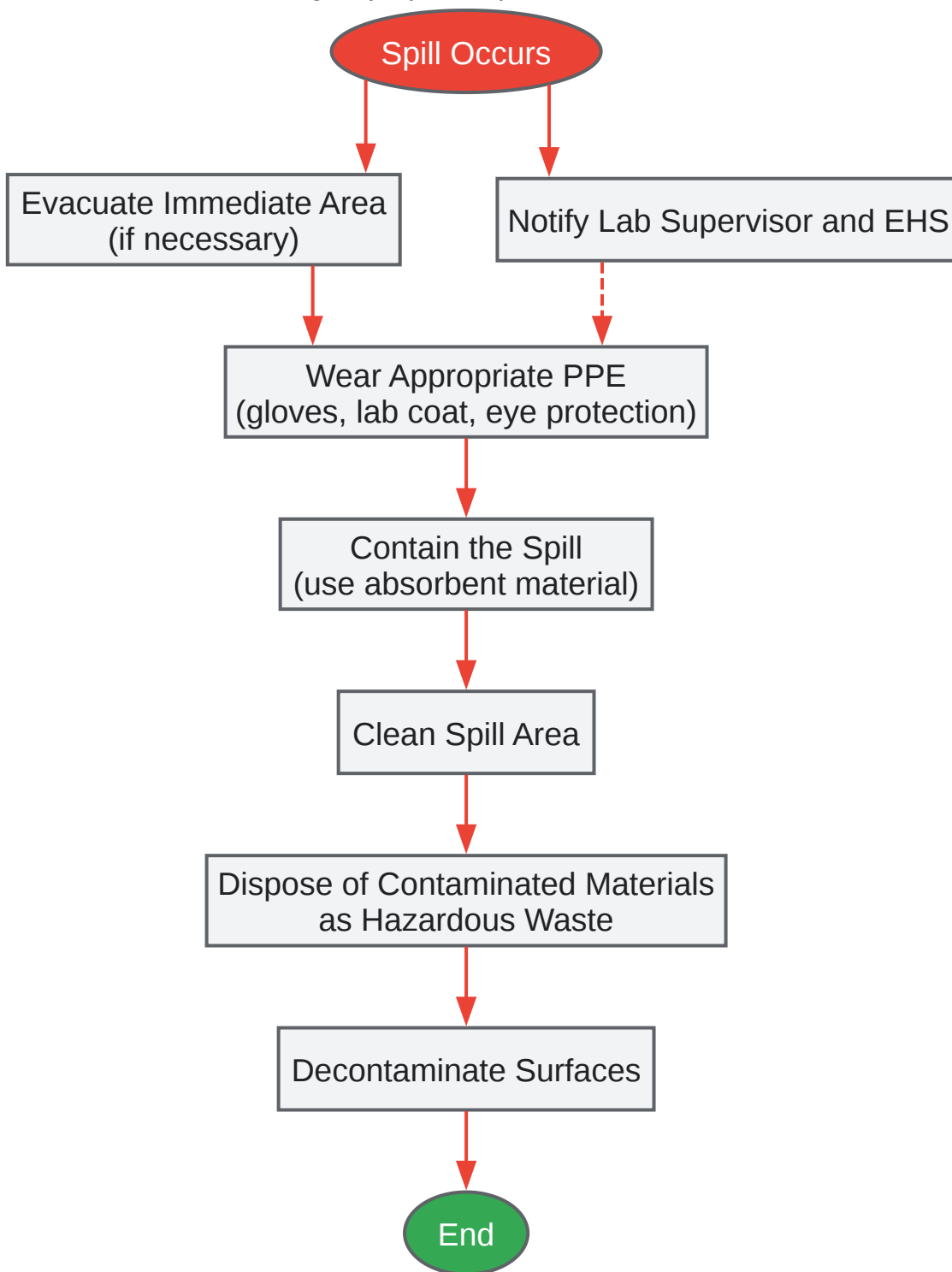
GSK343 Handling Workflow



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Caption: A step-by-step workflow for the safe handling and preparation of GSK343 solutions.

Emergency Spill Response for GSK343



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Caption: Procedural flow for responding to an accidental spill of GSK343.

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